

Decyl Isothiocyanate vs. Long-Chain Analogues: A Comparative Bioactivity & Mechanism Guide

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Compound of Interest

Compound Name: Decyl isothiocyanate

CAS No.: 24540-94-1

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Executive Summary

In the landscape of isothiocyanate (ITC) research, short-chain aliphatic (e.g., Allyl-ITC) and aromatic (e.g., Phenethyl-ITC) variants have dominated clinical studies. However, **Decyl isothiocyanate** (C10-ITC) represents a critical inflection point in the structure-activity relationship (SAR) of lipophilic electrophiles. This guide objectively compares C10-ITC against its shorter (Octyl-ITC, C8) and longer (Dodecyl-ITC, C12) counterparts.

Key Finding: C10-ITC exhibits a "Goldilocks" bioactivity profile—possessing sufficient lipophilicity to penetrate complex microbial biofilms (specifically *P. aeruginosa*) while avoiding the steric aggregation and "cutoff effects" that diminish the potency of C12+ analogues in aqueous media.

Physicochemical Landscape: The Lipophilicity Threshold

The biological efficacy of long-chain ITCs is governed by their ability to cross phospholipid bilayers without becoming trapped in the membrane core.

Table 1: Comparative Physicochemical Properties

Property	Octyl-ITC (C8)	Decyl-ITC (C10)	Dodecyl-ITC (C12)	Phenethyl-ITC (PEITC)
Molecular Weight	171.30 g/mol	199.36 g/mol	227.41 g/mol	163.24 g/mol
LogP (Calc.)	~3.8	~4.9	~6.0	~3.5
Water Solubility	Low	Very Low	Insoluble	Low
State (RT)	Liquid	Liquid	Liquid/Solid	Liquid
Volatility	Moderate	Low	Negligible	Moderate
Primary Utility	General Antimicrobial	Biofilm Penetration	Surface Coating	Anticancer (Intracellular)

Scientific Insight:

- **Volatility vs. Stability:** Unlike Allyl-ITC (highly volatile), Decyl-ITC is stable at room temperature, making it suitable for slow-release formulations in antimicrobial coatings.
- **The LogP Factor:** With a LogP near 5, Decyl-ITC enters the "Lipinski Rule of 5" danger zone for oral drugs but enters the optimal zone for topical/membrane-disrupting agents.

Biological Performance: The "Cut-Off" Effect[1]

Experimental data reveals a non-linear relationship between chain length and bioactivity, known as the Cut-Off Effect.

A. Antimicrobial Efficacy (MIC Comparison)

Long-chain ITCs do not rely solely on electrophilic attack of intracellular proteins; they act as surfactants, disrupting membrane integrity.

- **Gram-Positive Bacteria (S. aureus):** Activity increases with chain length up to C12, which shows peak efficacy. The hydrophobic tail inserts deeply into the thick peptidoglycan layer.
- **Gram-Negative Bacteria (P. aeruginosa):** The outer membrane acts as a barrier.

- C8-ITC: Too hydrophilic to pass the lipid-rich outer membrane effectively.
- C10-ITC (Decyl): Optimal. It balances hydrophobicity to cross the membrane but remains soluble enough in the periplasm to reach the inner membrane.
- C12-ITC: Activity drops (Cut-off effect). The molecule is so hydrophobic it gets trapped in the outer membrane or aggregates into micelles, failing to reach the target site.

B. Anticancer Activity (Cytotoxicity)

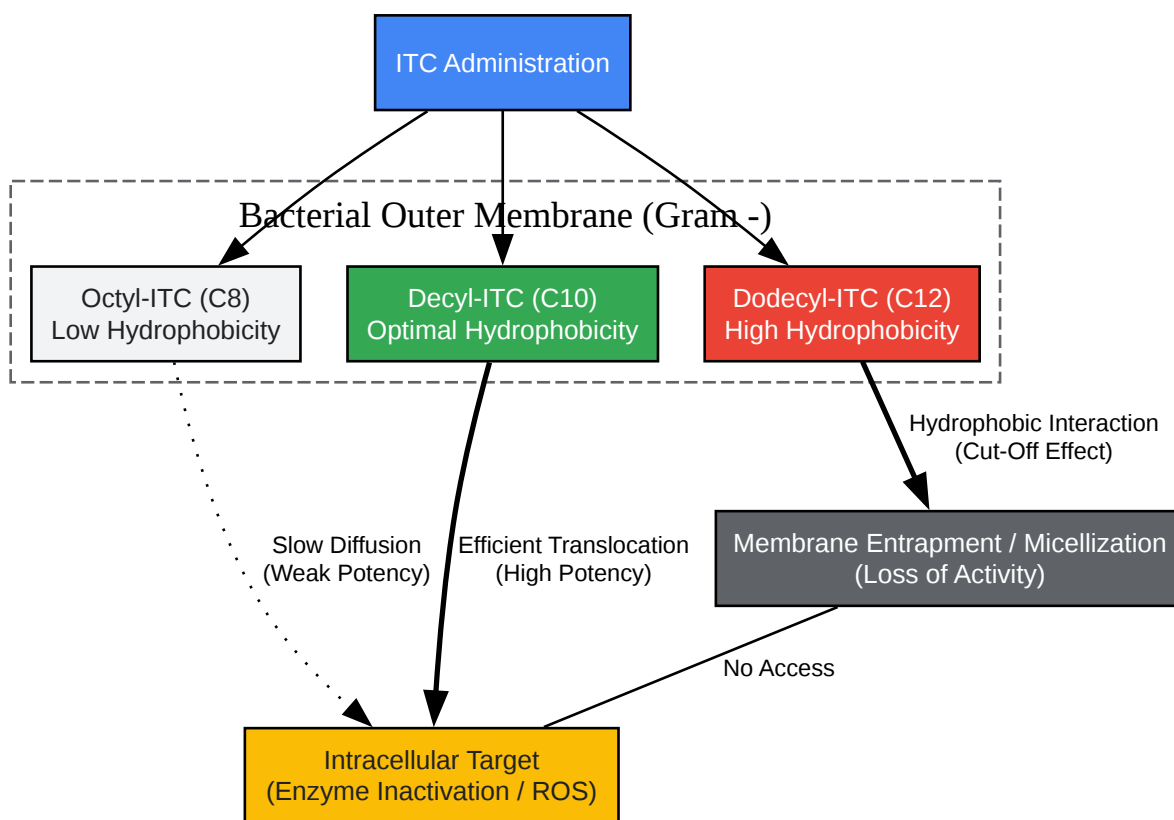
While PEITC is the gold standard for ROS induction, aliphatic ITCs like Decyl-ITC operate via membrane perturbation and mitochondrial stress.

- Mechanism: Decyl-ITC localizes to the mitochondria (due to high membrane potential and lipophilicity), depleting Glutathione (GSH) and triggering apoptosis.
- Comparative Potency:
 - C10-ITC: High cytotoxicity against leukemia lines (HL-60), comparable to PEITC but with a distinct membrane-lytic component.
 - C12+ ITCs: Often show reduced in vitro potency in standard media because they bind to serum albumin (BSA) in the culture medium, reducing free concentration.

Mechanistic Visualization

Diagram 1: The Chain-Length Dependent "Cut-Off" Mechanism

This diagram illustrates why C10 is effective against Gram-negatives while C12 fails (The Kinetic Trap).

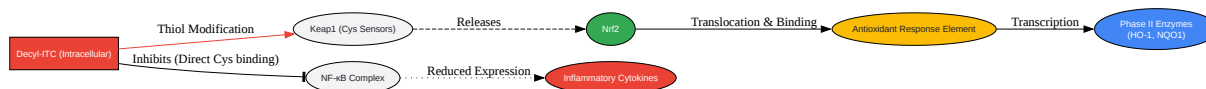


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Caption: The "Cut-Off Effect" in Gram-negative bacteria. C10-ITC successfully translocates, whereas C12-ITC is sequestered by the lipid bilayer or forms inactive micelles.

Diagram 2: Intracellular Signaling (Nrf2/NF-κB)

Once inside the cell, Decyl-ITC acts as an electrophile.



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Caption: Dual mechanism of action: Activation of the Nrf2 antioxidant pathway via Keap1 alkylation and simultaneous inhibition of NF-κB driven inflammation.

Experimental Protocols

Protocol A: Synthesis of **Decyl Isothiocyanate** (Dithiocarbamate Method)

Use this protocol to generate high-purity C10-ITC for biological testing.

Reagents: Decylamine (10 mmol), Carbon Disulfide (CS₂, 20 mmol), Triethylamine (TEA, 20 mmol), Tosyl Chloride (TsCl, 10 mmol), THF (anhydrous).

- Dithiocarbamate Formation:
 - Dissolve Decylamine (1.57 g) and TEA (2.8 mL) in 20 mL THF at 0°C.
 - Dropwise add CS₂ (1.2 mL) over 15 minutes. The solution will turn yellow/orange.
 - Stir for 2 hours at room temperature.
- Desulfurization:
 - Cool the mixture back to 0°C.
 - Add Tosyl Chloride (1.9 g) dissolved in minimal THF dropwise.
 - Stir for 1 hour at 0°C, then 2 hours at room temperature.
- Workup:
 - Add 1N HCl (20 mL) to quench and extract with Diethyl Ether (3 x 20 mL).
 - Wash organic layer with brine, dry over MgSO₄, and concentrate in vacuo.
 - Purification: Flash chromatography (Hexane:Ethyl Acetate 95:5). Decyl-ITC appears as a pale yellow oil.
 - Validation: IR peak at ~2100 cm⁻¹ (strong -N=C=S stretch).

Protocol B: Determination of "Cut-Off" MIC

Standardized broth microdilution to observe the chain-length effect.

- Preparation: Dissolve C8, C10, and C12 ITCs in DMSO (Stock 100 mM).
- Media: Use Mueller-Hinton Broth (MHB). Note: For C12, add 0.002% Tween 80 to prevent precipitation, but run a vehicle control.
- Inoculum: Adjust *P. aeruginosa* (PAO1) and *S. aureus* (ATCC 29213) to 5×10^5 CFU/mL.
- Dosing: Serial dilutions in 96-well plates (Range: 200 μ M down to 1.5 μ M).
- Incubation: 37°C for 24 hours.
- Readout: Add Resazurin dye (0.01%). Blue -> Pink indicates growth.
 - Expected Result: C10-ITC should show lower MIC (higher potency) than C12 for *P. aeruginosa*.

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